

# Commercial Production of Sodium Peroxide: A Technical Guide

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## Compound of Interest

Compound Name: Sodium peroxide

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This in-depth technical guide provides a comprehensive overview of the core commercial production methods of **sodium peroxide** ( $\text{Na}_2\text{O}_2$ ). The document details the prevalent two-stage manufacturing process, including key chemical reactions, process parameters, and equipment considerations. Experimental protocols for the primary synthesis route are outlined, and process workflows are visualized to facilitate a deeper understanding of the industrial manufacturing of this important oxidizing agent.

## Introduction

**Sodium peroxide** is a strong oxidizing agent with significant applications in various industries, including textiles, paper and pulp for bleaching, and in chemical synthesis. Its ability to release oxygen upon reaction with water or carbon dioxide has also made it useful in specialized applications such as in life support systems. The commercial production of **sodium peroxide** is dominated by a two-stage process that involves the oxidation of metallic sodium.

## Primary Commercial Production Method: The Two-Stage Process

The most established and widely used commercial method for **sodium peroxide** production is a two-stage process. This method involves the initial oxidation of sodium metal to sodium oxide

(Na<sub>2</sub>O), followed by the subsequent oxidation of the sodium oxide to **sodium peroxide** (Na<sub>2</sub>O<sub>2</sub>). This process can be carried out in both batch and continuous modes.

## Chemical Reactions

The fundamental chemical transformations in the two-stage process are:

- Stage 1: Formation of Sodium Oxide  $4\text{Na} + \text{O}_2 \rightarrow 2\text{Na}_2\text{O}$
- Stage 2: Formation of **Sodium Peroxide**  $2\text{Na}_2\text{O} + \text{O}_2 \rightarrow 2\text{Na}_2\text{O}_2$

## Process Parameters and Data

The efficiency and purity of the final **sodium peroxide** product are highly dependent on the careful control of various process parameters. The following table summarizes key quantitative data for the two-stage commercial production process.

Parameter	Stage 1: Sodium Oxide Formation	Stage 2: Sodium Peroxide Formation	Notes and References
Reactants	Metallic Sodium (Na), Oxygen (O <sub>2</sub> ) or Dry Air	Sodium Oxide (Na <sub>2</sub> O), Oxygen (O <sub>2</sub> ) or Oxygen-Enriched Air	The use of dry, CO <sub>2</sub> -free air is a common practice. Oxygen-enriched air or pure oxygen is often used in the second stage to drive the reaction to completion.
Temperature	130°C - 250°C	200°C - 450°C	The initial oxidation of sodium is typically carried out above its melting point (97.8°C). The second stage requires higher temperatures to facilitate the conversion of sodium oxide to sodium peroxide.
Pressure	Atmospheric	Atmospheric or slightly elevated	While the process is often run at atmospheric pressure, some variations may use slightly elevated pressures to increase the rate of oxidation.
Reaction Environment	Inert atmosphere (e.g., Nitrogen) initially, then controlled introduction of oxidant.	Oxidizing atmosphere.	An inert atmosphere is used during the melting of sodium to prevent premature or uncontrolled oxidation.

Product Purity	-	Typically 90-95% $\text{Na}_2\text{O}_2$	The commercial product usually contains a small percentage of unreacted sodium oxide and other impurities.
Key Byproducts/Impurities	Unreacted Sodium	Unreacted Sodium Oxide, Sodium Superoxide ( $\text{NaO}_2$ )	The formation of sodium superoxide can occur at higher temperatures and oxygen concentrations.

## Experimental Protocols

The following protocols provide a detailed methodology for the laboratory-scale synthesis of **sodium peroxide**, simulating the conditions of the commercial two-stage process.

## Materials and Equipment

- Reactants: High-purity sodium metal, Dry oxygen or air (free of  $\text{CO}_2$  and moisture).
- Equipment: Reaction vessel (e.g., rotating retort made of iron or nickel), furnace with temperature control, gas flow meters, system for drying and removing  $\text{CO}_2$  from the air stream, inert gas supply (e.g., nitrogen), product collection and storage containers.

## Procedure

### Stage 1: Synthesis of Sodium Oxide

- Preparation: The reaction vessel is first purged with an inert gas, such as nitrogen, to remove any residual air and moisture.
- Charging the Reactor: A known quantity of high-purity sodium metal is charged into the reaction vessel.

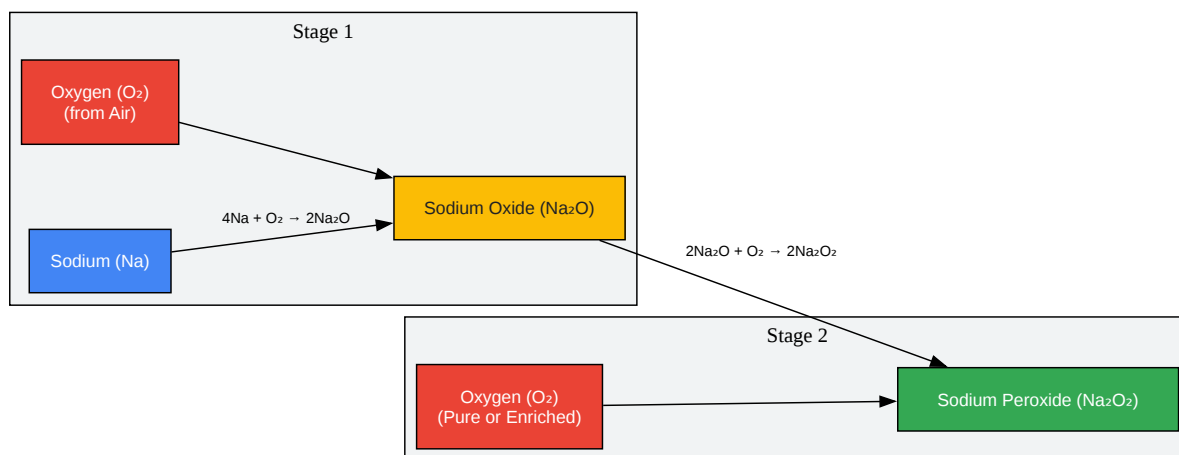
- **Melting:** The reactor is heated to a temperature above the melting point of sodium (approximately 130-200°C) while maintaining the inert atmosphere. Agitation or rotation of the vessel is initiated to ensure uniform heating.
- **Controlled Oxidation:** A controlled stream of dry, CO<sub>2</sub>-free air or a mixture of nitrogen and oxygen is introduced into the reactor. The oxygen concentration is kept low initially to manage the exothermic reaction and prevent the temperature from rising excessively.
- **Reaction Monitoring:** The reaction is monitored by observing the consumption of sodium and the formation of the white solid, sodium oxide. The temperature is maintained within the range of 130-250°C.
- **Completion:** The flow of the oxidizing gas is continued until all the metallic sodium has been converted to sodium oxide.

#### Stage 2: Synthesis of **Sodium Peroxide**

- **Temperature Increase:** The temperature of the reaction vessel containing the freshly prepared sodium oxide is raised to 200-450°C.
- **Introduction of Oxygen:** A stream of dry, pure oxygen or oxygen-enriched air is passed over the heated sodium oxide.
- **Oxidation to Peroxide:** The sodium oxide is oxidized to **sodium peroxide**. The reaction is exothermic, and the temperature should be carefully controlled to prevent the decomposition of the **sodium peroxide** product. Agitation is continued to ensure good contact between the solid and the gas.
- **Reaction Completion and Cooling:** Once the conversion to **sodium peroxide** is complete (indicated by a change in color to a yellowish-white), the oxygen supply is stopped, and the reactor is cooled under an inert atmosphere.
- **Product Handling:** The resulting **sodium peroxide** is a granular solid that should be handled with care, as it is a strong oxidizer and is reactive with water and carbon dioxide in the air. It should be stored in airtight, dry containers.

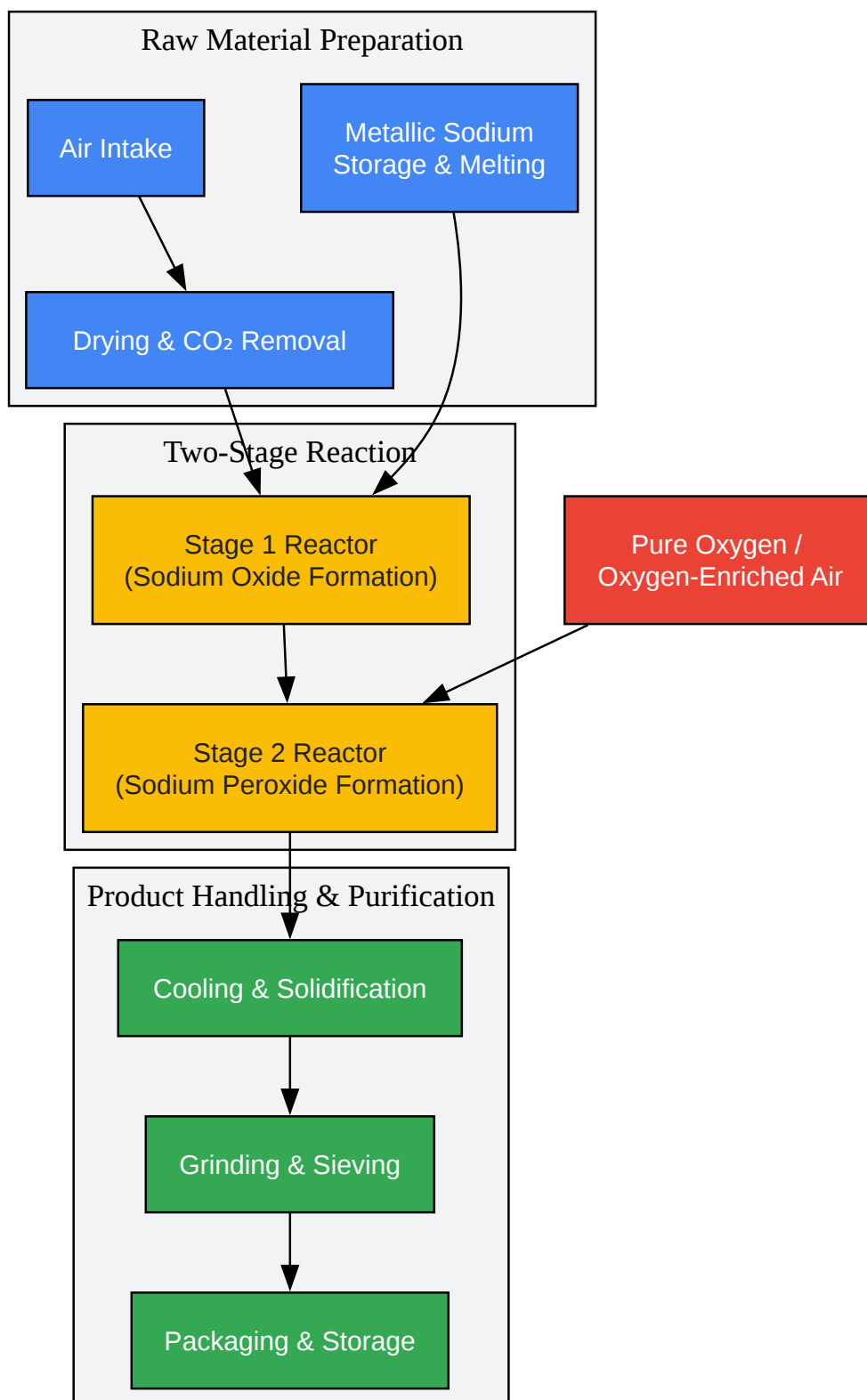
## Visualizations

The following diagrams illustrate the chemical pathways and a conceptual workflow for the commercial production of **sodium peroxide**.



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Caption: Chemical reaction pathway for the two-stage production of **sodium peroxide**.



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Caption: Conceptual workflow for a commercial **sodium peroxide** production plant.

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